

oxygen vacancies in nickel selenate defect engineering

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Compound Focus: Nickel selenate

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Defect Engineering & Synthesis Methods

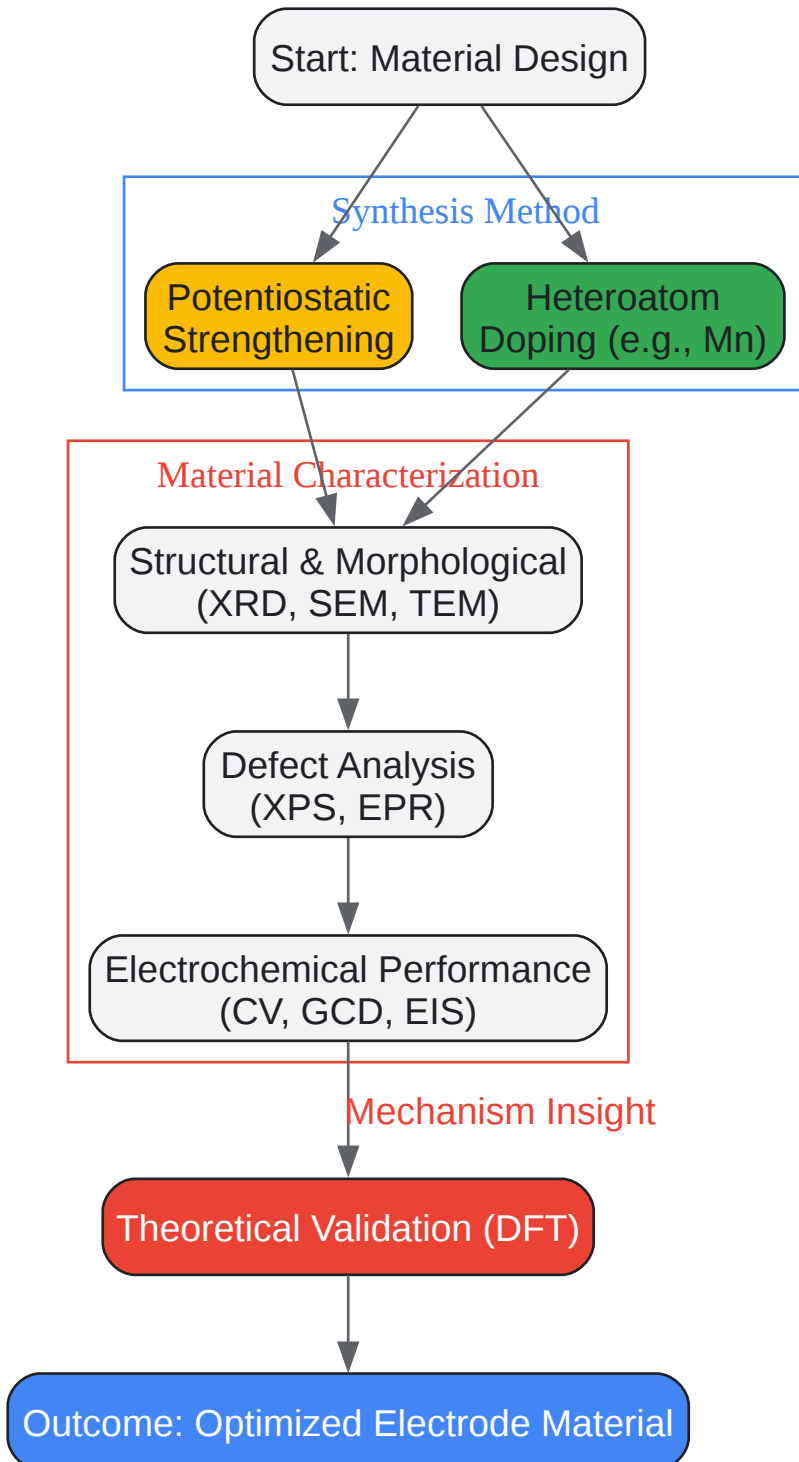
Introducing oxygen vacancies is a key strategy to enhance the electrochemical properties of electrode materials. The table below summarizes two effective methods described in the recent literature.

Method	Core Principle	Key Experimental Parameters	Target Material / Outcome
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| **Potentiostatic Strengthening** [1] | In-situ electrochemical reconstruction using a constant potential to induce phase transition and oxygen vacancy formation. | - **Potential**: Applied constant potential.

- **Time**: Varied strengthening time.
- **Electrolyte**: Aqueous alkaline solution (e.g., KOH).
- **Electrode**: Pre-synthesized Ni-Co selenide on carbon cloth. | Converts Ni-Co selenide to **nickel-cobalt selenate (NCSe-E)** with abundant oxygen vacancies and grain boundaries. | | **Heteroatom Doping** [2] | Incorporating alien metal atoms (e.g., Mn) into the host lattice to induce charge imbalance and form oxygen vacancies. | - **Precursors**: $\text{NiCl}_2 \cdot 6\text{H}_2\text{O}$, $\text{MnCl}_2 \cdot 4\text{H}_2\text{O}$, $\text{H}_2\text{C}_2\text{O}_4 \cdot 2\text{H}_2\text{O}$.
- **Method**: Facile one-step hydrothermal.
- **Temperature**: 120°C.
- **Time**: 10 hours.
- **Parameter Control**: Molar ratio of $\text{Mn}^{2+}/(\text{Ni}^{2+}+\text{Mn}^{2+})$. | Forms **Mn-doped nickel oxalate (MnNiC₂O₄)**; Mn-doping content directly tunes the oxygen vacancy concentration. |

The following diagram illustrates the general workflow for synthesizing and characterizing these advanced materials, combining elements from both methods.



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Research workflow for oxygen vacancy engineering

Characterization of Oxygen Vacancies

Confirming the presence and quantifying the concentration of oxygen vacancies is crucial. The following table outlines standard characterization techniques.

Technique	Key Signatures of Oxygen Vacancies	Specific Examples from Research
X-ray Photoelectron Spectroscopy (XPS)	A distinct low-energy peak in the O 1s spectrum (typically around 531 eV) attributed to oxygen-deficient regions [3].	Used to confirm oxygen vacancies in Mn-doped nickel oxalate (MnNiC_2O_4) [2] and other defective metal oxides.
Electron Paramagnetic Resonance (EPR)	A sharp signal at g-factor ≈ 2.003 , caused by unpaired electrons trapped in the oxygen vacancies [3].	A strong EPR signal was observed for defective TiO_2 and ZnO , confirming the presence of oxygen vacancies [3].
X-ray Absorption Near Edge Structure (XANES)	Changes in the pre-edge peak intensity at the oxygen K-edge, reflecting the hybridization of O 2p states with unoccupied metal d-states, which is altered by vacancies [4].	Studied in Ni-doped zirconia; pre-edge peak intensity decreases with increasing oxygen vacancy concentration [4].

Electrochemical Performance

The introduction of oxygen vacancies significantly enhances material performance for energy storage, as shown in the data below.

Performance Metric	Material with Oxygen Vacancies	Reported Performance	Comparative Advantage
Specific Capacity	NCSe-E (Ni-Co Selenate) [1]	3830 mC cm^{-2} at 1 mA cm^{-2}	Exceptional areal capacity.

Performance Metric	Material with Oxygen Vacancies	Reported Performance	Comparative Advantage
Rate Performance	NCSe-E (Ni-Co Selenate) [1]	72.0% capacity retention at 50 mA cm ⁻²	Good performance at high current densities.
Energy Density	NCSe-E//AC Device [1]	0.63 mWh cm ⁻²	Satisfactory for an aqueous hybrid supercapacitor.
Cycling Stability	NCSe-E//AC Device [1]	~86.2% retention after 5000 cycles	Demonstrates long-term durability.
Specific Charge	MnNiC ₂ O ₄ (Mn-doped Oxalate) [2]	634.3 C g ⁻¹ at 1 A g ⁻¹	High charge storage capacity.

Mechanism: Why Oxygen Vacancies Improve Performance

The performance enhancements are attributed to several key factors:

- **Optimized Adsorption Energy:** Density Functional Theory (DFT) calculations indicate that oxygen vacancies in materials like NCSe-E significantly enhance the adsorption energy for hydroxide ions (OH⁻), which is crucial for the charge storage reaction [1].
- **Improved Charge Transfer:** Oxygen vacancies create more metastable states and unsaturated coordination sites, which serve as active sites. This improves electron conductivity and facilitates rapid ion diffusion, accelerating reaction kinetics [1] [2] [3].
- **Enhanced Active Sites:** The vacancies themselves, along with the resulting grain boundaries, expose more active sites for electrochemical reactions [5].

Research Outlook and Challenges

While the field is advancing, several challenges and opportunities exist for future research:

- **Precise Control:** Fine-tuning the concentration and distribution of oxygen vacancies remains a challenge, as excessive vacancies can become recombination centers for charge carriers [3].

- **Advanced Characterization:** Combining multiple techniques is essential to quantify vacancy concentration and understand their dynamic behavior under operating conditions.
- **Material Scope:** Most current studies focus on selenides and oxalates. Applying these defect-engineering tactics directly to **nickel selenate** presents a promising and relatively unexplored research direction [1].

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References

1. Potentiostatic strengthening tactic for constructing defects ... [sciencedirect.com]
2. Engineering oxygen vacancy in nickel oxalate by Mn ... [sciencedirect.com]
3. [sciencedirect.com/topics/materials-science/ oxygen - vacancy](https://www.sciencedirect.com/topics/materials-science/oxygen-vacancy) [sciencedirect.com]
4. BJNANO - Theoretical investigations of oxygen effects in... vacancy [beilstein-journals.org]
5. Defect Engineering of Nickel-Based Compounds for ... [mdpi.com]

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